

Comprehensive Safety and Handling Guide for (S)-Atenolol-d7

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Compound of Interest

Compound Name: (S)-Atenolol-d7

Cat. No.: B583885

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This guide provides essential safety, handling, and disposal information for **(S)-Atenolol-d7**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and maintaining product integrity.

Hazard Identification and Emergency Overview

(S)-Atenolol-d7 is a deuterated analog of Atenolol used as an internal standard in analytical and clinical research. While specific data for the deuterated form is limited, the safety profile is based on the parent compound, (±)-Atenolol.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H351: Suspected of causing cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H362: May cause harm to breast-fed children.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Precautionary Statements:

- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[1\]](#)[\[2\]](#)

- P260 & P263: Do not breathe dust or mists, and avoid contact during pregnancy and nursing.[\[1\]](#)[\[2\]](#)
- P264 & P270: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure risk.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [4] [5]	Protects against splashes and airborne particles causing serious eye irritation. [1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber). [4] [6] Long-sleeved lab coat.	Prevents direct skin contact.
Respiratory Protection	Generally not required under normal use with adequate ventilation. [4] [7] If dust is generated, a NIOSH-approved N95 (or better) particulate respirator should be used. [8]	Minimizes inhalation of airborne particles.

Operational Plan: Handling and Storage

Follow these procedural steps to ensure safe handling from receipt to disposal.

Step 1: Receiving and Preparation

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[1\]](#)[\[2\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)[\[7\]](#)

- Prepare all necessary equipment, including PPE, weighing materials, and solvents, within the designated workspace.

Step 2: Weighing and Solution Preparation

- **(S)-Atenolol-d7** is typically supplied as a solid.^[9] Handle carefully to avoid generating dust.^{[6][7]}
- Use anti-static measures when handling the powder.^[1]
- For solution preparation, dissolve the solid in an appropriate solvent. (±)-Atenolol is soluble in Dimethyl formamide (DMF), DMSO, and ethanol.^[10]
- If preparing aqueous solutions, note that the solubility of the parent compound in PBS (pH 7.2) is approximately 1 mg/mL.^[10] Aqueous solutions are not recommended for storage beyond one day.^[10]

Step 3: Storage

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][4][7]}
- Keep the material locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.^{[2][4][7]}
- Recommended storage temperatures vary. For long-term stability (≥4 years), store at -20°C.^{[9][10]} Short-term storage at 2-8°C is also cited.^[8]

Emergency and First Aid Procedures

Immediate action is required in the event of exposure.

Exposure Route	First Aid Measure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2] If irritation persists, seek medical attention.[2]
Skin Contact	Wash off immediately with plenty of water and soap. Remove all contaminated clothing and shoes.[3]
Ingestion	Do NOT induce vomiting.[3] Wash out mouth with water and call a poison center or physician immediately.[3]
Inhalation	Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[3][5]

Disposal Plan

Chemical waste must be handled and disposed of according to institutional and governmental regulations.

- Chemical Waste: **(S)-Atenolol-d7** and any contaminated materials must not be disposed of with household garbage or into the sewage system.[1]
- Disposal Route: Dispose of the waste material through a licensed and accredited waste disposal contractor.
- Packaging: Uncleaned containers should be treated as hazardous waste and disposed of according to official regulations.[1]

Quantitative Data Summary

The following tables summarize key quantitative data for (±)-Atenolol, which should be considered relevant for its deuterated analog.

Table 1: Toxicological Data

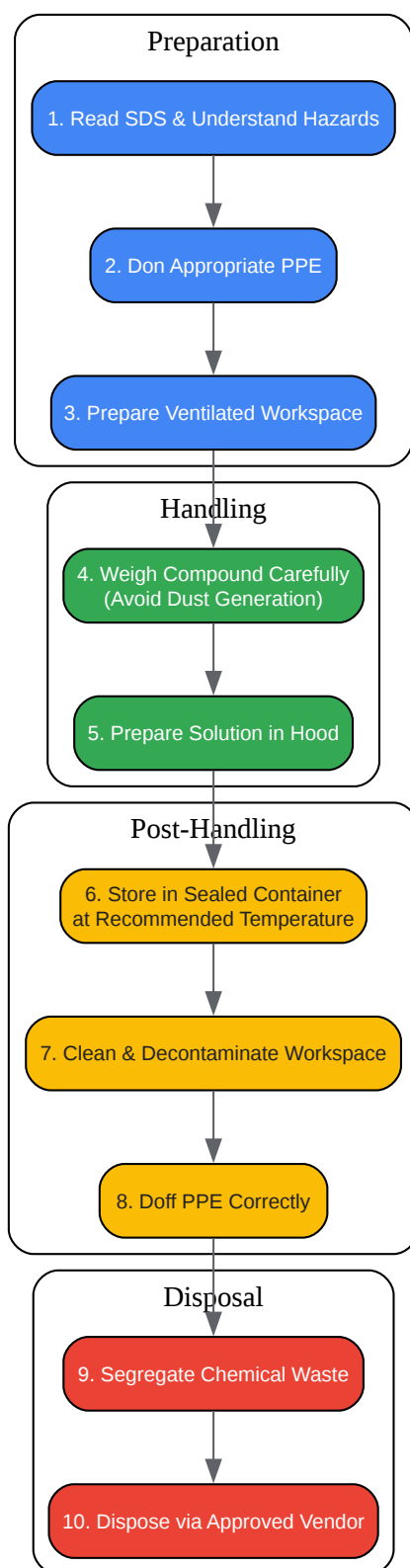
Metric	Value	Species	Reference
LD50 (Oral)	2 g/kg	Mouse	[1]
LD50 (Oral)	>2 g/kg	Rat	[1]
TDLO (Oral)	16 mg/kg	Woman	[1]
TDLO (Oral)	10,204 µg/kg	Man	[1]

Table 2: Solubility Data for (±)-Atenolol

Solvent	Approximate Solubility	Reference
Dimethyl formamide (DMF)	20 mg/mL	[10]
Dimethyl sulfoxide (DMSO)	15 mg/mL	[10]
Ethanol	5 mg/mL	[10]
PBS (pH 7.2)	1 mg/mL	[10]

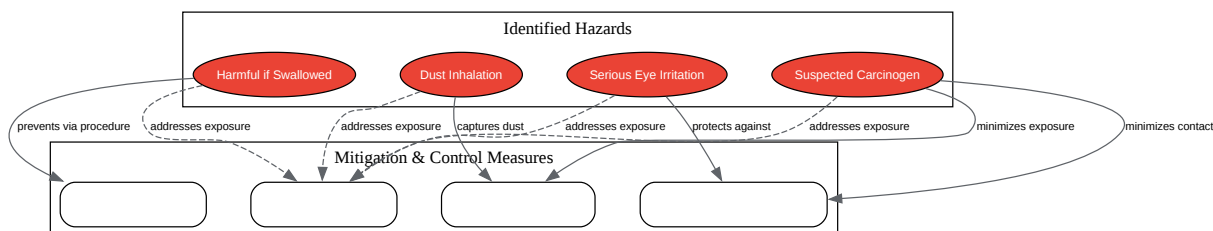
Visualized Workflows and Relationships

The following diagrams illustrate the safe handling workflow and the logical relationship between hazard identification and mitigation strategies.



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Caption: Workflow for the safe handling of **(S)-Atenolol-d7** from preparation to disposal.



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Caption: Logical relationship between identified hazards and corresponding mitigation strategies.

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